

Safeguarding Your Research: A Comprehensive Guide to Handling Goniodiol

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Compound of Interest

Compound Name: Goniodiol

Cat. No.: B134919

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Goniodiol**, a styryl-lactone with potential biological activity. Adherence to these procedures is critical to mitigate risks and ensure the integrity of your research.

Personal Protective Equipment (PPE)

When working with **Goniodiol**, a comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the recommended PPE based on the known hazards of skin irritation, serious eye damage, and respiratory irritation.^[1]

PPE Category	Recommendation
Eye and Face Protection	Chemical safety goggles or a face shield must be worn to protect against splashes and airborne particles. [1]
Hand Protection	Wear protective gloves, such as nitrile gloves. [1] Regularly inspect gloves for tears or contamination and change them frequently.
Body Protection	A laboratory coat or gown should be worn to prevent skin contact. [2] Ensure it is clean and fully buttoned.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing mist or vapors. [1] If ventilation is inadequate, a NIOSH-approved respirator should be used. [2] [3]

Hazard Identification and First Aid

Goniodiol is classified as a hazardous substance with the following risk statements:

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended first aid measures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air.[1][4] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[4] Call a poison center or doctor if you feel unwell.[1]
Skin Contact	Immediately remove all contaminated clothing. [1][4] Wash the affected skin with plenty of soap and water.[1][4] If skin irritation persists, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Immediately call a poison center or doctor.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid breathing mist or vapors.[1] Wash hands and skin thoroughly after handling. [1] Use only outdoors or in a well-ventilated area.[1]
- Storage: Store in a well-ventilated place.[1] Keep the container tightly closed and store locked up.[1]

Spill Management: In the event of a spill, the primary objectives are to prevent the spread of contamination and ensure the safety of all personnel.

- Evacuate and Secure the Area: Immediately alert others in the vicinity. If the spill is large or in a poorly ventilated area, evacuate the room and restrict access.
- Assess the Spill: Determine the nature and extent of the spill.

- Don Appropriate PPE: Before attempting cleanup, ensure you are wearing the appropriate PPE as outlined above.
- Contain the Spill: For liquid spills, use absorbent materials like vermiculite or spill pillows to dike the spill and prevent it from spreading.
- Clean Up:
 - For solid spills, carefully scoop the material into a suitable container, avoiding dust generation.
 - For liquid spills, add absorbent material, working from the outside in, until all the liquid is absorbed.
- Decontaminate: Clean the spill area with a suitable decontaminating agent and wipe it down.
- Dispose of Waste: Collect all cleanup residues and contaminated materials in a labeled, sealed container for hazardous waste disposal.

Disposal: Dispose of **Goniodiol** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[1] Contact your institution's environmental health and safety department for specific disposal protocols.^[2]

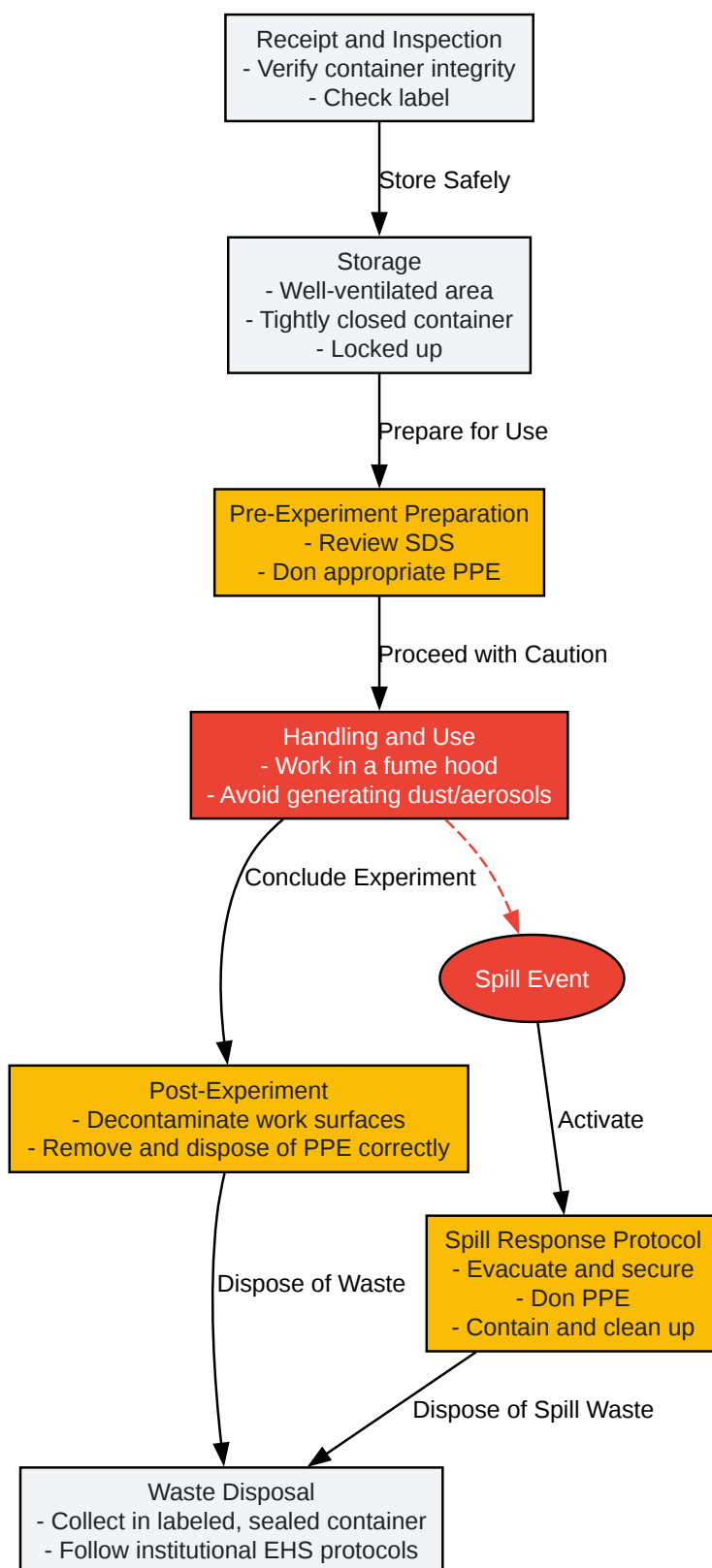
Quantitative Data

While specific quantitative toxicity data such as LD50 or LC50 values for **Goniodiol** are not readily available in the searched literature, its classification as a hazardous substance necessitates stringent safety precautions.

Identifier	Value
CAS Number	96422-52-5
Molecular Formula	C13H14O4
Molecular Weight	234.25 g/mol

Experimental Workflow for Safe Handling of Goniodiol

The following diagram illustrates the key steps for the safe handling of **Goniodiol** in a laboratory setting.



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